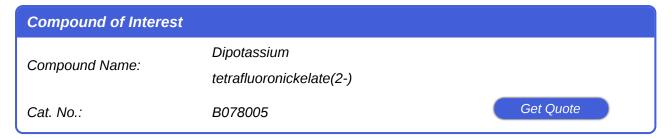




# Application Notes and Protocols for High-Pressure Studies on K<sub>2</sub>NiF<sub>4</sub>

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For Researchers, Scientists, and Materials Science Professionals

These application notes provide a comprehensive overview and detailed protocols for conducting high-pressure studies on the tetragonal compound K<sub>2</sub>NiF<sub>4</sub>. This material serves as a model system for understanding two-dimensional antiferromagnetism and the effects of pressure on structural and magnetic properties. The following sections detail experimental procedures for high-pressure X-ray diffraction and Raman spectroscopy, present key quantitative data, and illustrate the experimental workflow.

### **Data Presentation**

The application of high pressure to K<sub>2</sub>NiF<sub>4</sub> induces changes in its crystal structure and magnetic interactions. The following tables summarize the quantitative data obtained from high-pressure experiments.

Table 1: Ambient and High-Pressure Structural Properties of K2NiF4



Parameter	Value	Reference
Crystal Structure	Tetragonal, I4/mmm	[1]
Ambient Lattice Parameter (a <sub>0</sub> )	4.008(2) Å	[1]
Ambient Lattice Parameter (co)	13.064(2) Å	[1]
Bulk Modulus (B <sub>0</sub> )	56.3(25) GPa	[1]
Derivative of Bulk Modulus (Bo')	5.7(10)	[1]

Data derived from a Murnaghan equation of state fit to pressure-volume data.[1]

Table 2: Pressure Dependence of the 2-Magnon Raman Line in K₂NiF₄ at 10 K

Parameter	Value	Reference
Pressure Coefficient	22.7(1.4) cm <sup>-1</sup> GPa <sup>-1</sup>	[1]

The frequency of the 2-magnon Raman line is proportional to the superexchange integral J.[1]

## **Experimental Protocols**

Detailed methodologies for high-pressure X-ray diffraction and Raman spectroscopy studies on K<sub>2</sub>NiF<sub>4</sub> are provided below. These protocols are based on established high-pressure techniques and specific examples from the literature.[1]

## **Protocol 1: High-Pressure X-ray Diffraction (XRD)**

Objective: To determine the lattice parameters and equation of state of K<sub>2</sub>NiF<sub>4</sub> under high pressure.

Materials and Equipment:

- K<sub>2</sub>NiF<sub>4</sub> single crystals, powdered
- Diamond anvil cell (DAC) of a gasketed design



- · Rhenium or stainless steel gasket
- Pressure transmitting medium: 4:1 methanol-ethanol mixture
- Ruby spheres (for pressure calibration)
- Microscope for sample loading
- Synchrotron or laboratory-based X-ray source with a monochromator
- Area detector (e.g., CCD or image plate)
- Software for data analysis and Rietveld refinement

#### Procedure:

- Sample Preparation:
  - Grind a small amount of high-quality K<sub>2</sub>NiF<sub>4</sub> single crystal into a fine powder using a mortar and pestle.
- Gasket Preparation:
  - $\circ\,$  Pre-indent a rhenium or stainless steel gasket to a thickness of approximately 30-40  $\mu m$  using the diamond anvils.
  - Drill a hole of 100-150 μm in the center of the indentation to serve as the sample chamber.
- DAC Loading:
  - Place the gasket onto the lower diamond anvil.
  - Carefully load a small amount of the powdered K2NiF4 sample into the gasket hole.
  - Place a few ruby spheres (approximately 5-10 μm in diameter) inside the sample chamber,
     away from the main sample, for pressure measurement.
  - Fill the sample chamber with the 4:1 methanol-ethanol pressure transmitting medium. This
    mixture provides quasi-hydrostatic conditions up to approximately 10 GPa.[1]



- Securely close the DAC.
- Pressure Application and Measurement:
  - Gradually apply pressure by tightening the screws of the DAC.
  - Measure the pressure inside the sample chamber by focusing a laser on a ruby sphere and measuring the shift of the R1 fluorescence line.
- · X-ray Diffraction Data Collection:
  - Mount the DAC on the diffractometer.
  - Align the DAC so that the X-ray beam passes through the center of the sample chamber.
  - Collect angle-dispersive X-ray diffraction patterns at various pressures.
- Data Analysis:
  - Integrate the two-dimensional diffraction images to obtain one-dimensional diffraction patterns.
  - Index the diffraction peaks corresponding to the K₂NiF₄ structure.
  - Perform Rietveld refinement to determine the lattice parameters at each pressure.
  - Plot the pressure-volume data and fit it to an equation of state (e.g., Murnaghan or Birch-Murnaghan) to determine the bulk modulus and its pressure derivative.

### **Protocol 2: High-Pressure Raman Spectroscopy**

Objective: To investigate the effect of pressure on the magnetic excitations (magnons) in K<sub>2</sub>NiF<sub>4</sub>.

### Materials and Equipment:

- High-quality optical wafers of K<sub>2</sub>NiF<sub>4</sub> (e.g., 100x100x30 μm<sup>3</sup>)
- Gasketed diamond-window high-pressure cell



- Pressure transmitting medium: Condensed helium (for optimal hydrostaticity at low temperatures)
- Ruby spheres (for pressure calibration)
- Cryostat for low-temperature measurements
- Raman spectrometer with a multichannel detector system
- · Laser source for excitation

#### Procedure:

- Sample Preparation:
  - Select a thin, optically clear wafer of K<sub>2</sub>NiF<sub>4</sub>.
- · DAC Loading:
  - Place the K<sub>2</sub>NiF<sub>4</sub> wafer and a few ruby spheres into the gasketed diamond-window highpressure cell.
  - Load condensed helium as the pressure transmitting medium to ensure hydrostatic conditions, especially at low temperatures.[1]
- Pressure Application and Measurement:
  - Apply pressure to the cell only at room temperature.
  - Measure the pressure using the ruby fluorescence method.
- Low-Temperature Raman Spectroscopy:
  - Cool the DAC down to the desired temperature (e.g., 10 K) using a cryostat.
  - Acquire Raman spectra at different pressures. Focus on the high-frequency region to observe the 2-magnon scattering peak.
- Data Analysis:



- Identify the 2-magnon Raman peak and determine its frequency at each pressure.
- Plot the frequency of the 2-magnon peak as a function of pressure to determine the pressure coefficient.[1] This provides insight into the pressure dependence of the superexchange interaction, J.

## **Mandatory Visualization**

The following diagrams illustrate the logical workflow of the high-pressure experimental process.

Caption: Experimental workflow for high-pressure studies on K2NiF4.

Caption: Data analysis workflow for high-pressure experiments.

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### References

- 1. next-gen.materialsproject.org [next-gen.materialsproject.org]
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